

Personal protective equipment for handling Tetraammineplatinum(II) chloride hydrate

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Compound of Interest

Compound Name: Tetraammineplatinum(II) chloride hydrate

Cat. No.: B079890

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Essential Safety and Handling Guide for Tetraammineplatinum(II) Chloride Hydrate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Tetraammineplatinum(II) chloride hydrate**. Adherence to these procedures is critical to minimize risk and ensure a safe laboratory environment.

Hazard Summary

Tetraammineplatinum(II) chloride hydrate is classified as hazardous. It is harmful if swallowed, in contact with skin, or inhaled.[1][2] It causes skin and serious eye irritation and may cause respiratory irritation.[1][2][3]

Signal Word: Warning[1][4][5]

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1][4][5]
- H315: Causes skin irritation.[1][4][5]
- H319: Causes serious eye irritation.[1][4][5]

- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data

Data Point	Value	Source
Permissible Exposure Limit (similar platinum compound - Cisplatin)	0.002 mg/m ³	[6]
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	[1] [2] [4]
Skin Corrosion/Irritation	Category 2	[1] [2]
Serious Eye Damage/Irritation	Category 2	[1] [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[1] [2] [3]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Tetraammineplatinum(II) chloride hydrate** from preparation to post-experiment cleanup.

1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to prevent inhalation of dust or aerosols.[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile gloves).[\[6\]](#)[\[7\]](#) Always inspect gloves for integrity before use.[\[7\]](#) For tasks with a high risk of splash or contamination, consider double-gloving.[\[8\]](#)[\[9\]](#)

- Eye and Face Protection: Wear safety goggles that meet European standard EN 166 or equivalent.^[1] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.^[6] For larger scale operations or where significant exposure is possible, impervious clothing or disposable coveralls are recommended.^{[7][10]}
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be used.^{[4][5][8]}

3. Handling Procedures:

- Avoid the formation of dust and aerosols.^{[7][11]}
- Do not eat, drink, or smoke in the area where the chemical is handled.^{[2][7]}
- Wash hands thoroughly after handling the compound.^{[2][7]}
- Use non-sparking tools to prevent ignition sources.^{[7][11]}

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[2][7]}
- Keep the container locked up and stored away from incompatible materials and foodstuff containers.^{[2][7]}

Disposal Plan

Proper disposal of **Tetraammineplatinum(II) chloride hydrate** and its waste is crucial to prevent environmental contamination.

1. Waste Collection:

- Collect all waste material, including contaminated PPE and disposable labware, in a suitable, labeled, and closed container.^{[7][11]}

2. Disposal Route:

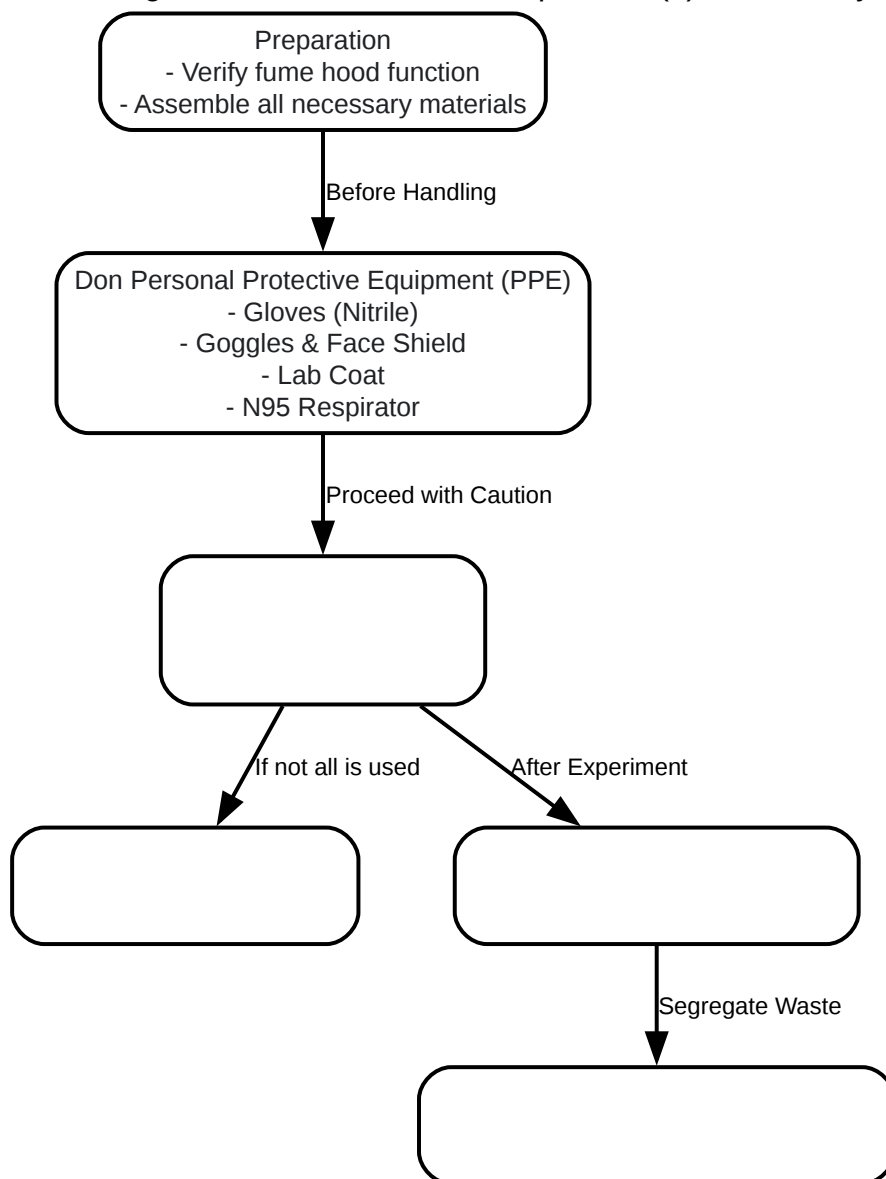
- Dispose of the waste through an approved waste disposal plant.^[2] Do not allow the chemical to enter drains or the environment.^[7]^[11]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[7]^[11]

3. Spill Management:

- In case of a spill, evacuate personnel to a safe area.
- Remove all sources of ignition.
- Wear appropriate PPE as outlined above.
- For small spills, sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.
- For large spills, prevent further leakage if it is safe to do so and contain the spill.

Visual Workflow for Safe Handling

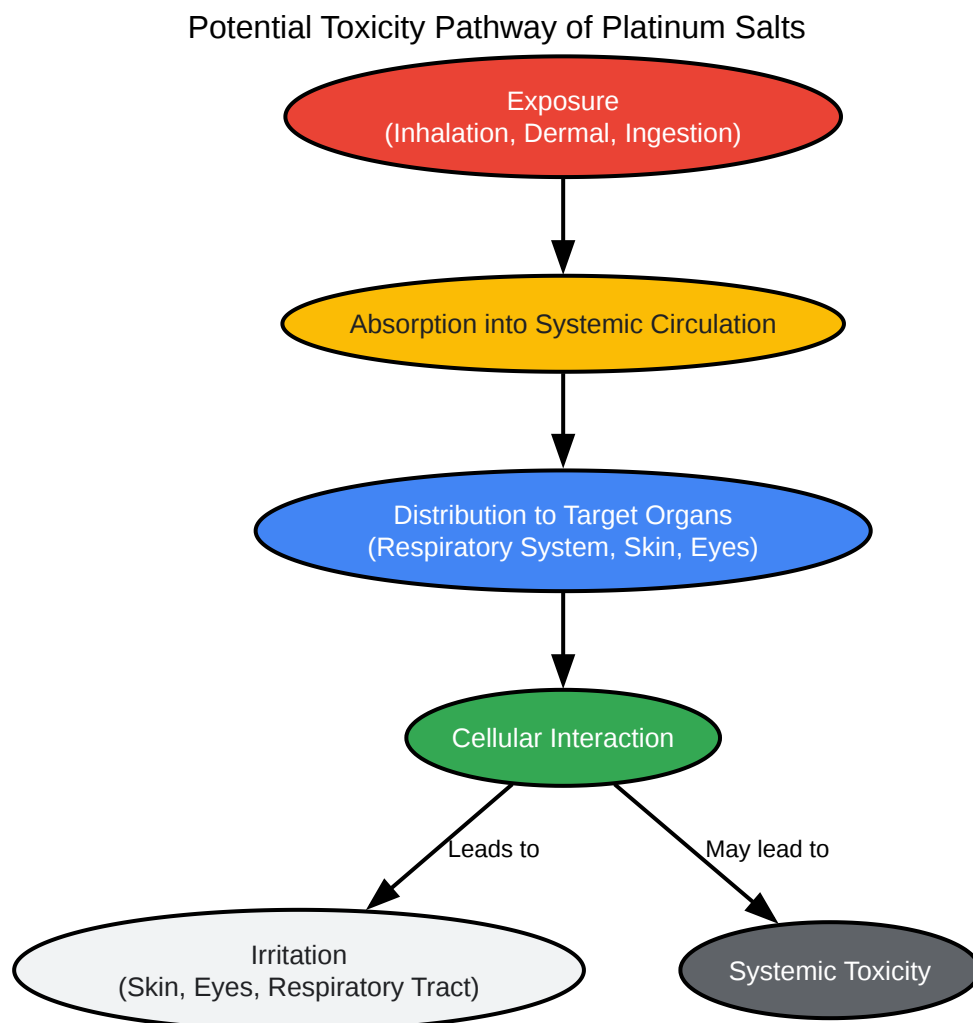
Safe Handling Workflow for Tetraammineplatinum(II) Chloride Hydrate



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Caption: A logical workflow for the safe handling of **Tetraammineplatinum(II) chloride hydrate**.

Potential Toxicity Pathway



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Caption: A simplified diagram illustrating the potential toxicological pathway of platinum salts.

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